

Essential Safety and Handling Guidance for gp120-IN-2

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: gp120-IN-2

Cat. No.: B2356704

[Get Quote](#)

** chercheurs, scientifiques et professionnels du développement de médicaments, ce document fournit des informations de sécurité et de logistique essentielles pour la manipulation du **gp120-IN-2**. En l'absence d'une fiche de données de sécurité (FDS) spécifique, ce guide est basé sur l'activité biologique connue du composé en tant qu'inhibiteur puissant du VIH-1 et sur sa cytotoxicité dose-dépendante, en suivant les pratiques de laboratoire sûres pour les composés de recherche actifs.

Propriétés et activité biologique

Le **gp120-IN-2** est un inhibiteur de la glycoprotéine d'enveloppe gp120 du VIH-1. Les données disponibles indiquent une activité biologique significative, qui doit être prise en compte pour une manipulation sûre.

Paramètre	Valeur	Description
IC ₅₀	7.5 µM	Demi-concentration inhibitrice maximale contre le VIH-1.
CC ₅₀	112.93 µM	Concentration cytotoxique médiane, indiquant une toxicité pour les cellules à des concentrations plus élevées.

Ces données soulignent la nécessité de procédures de manipulation prudentes pour minimiser l'exposition.

Équipement de protection individuelle (EPI)

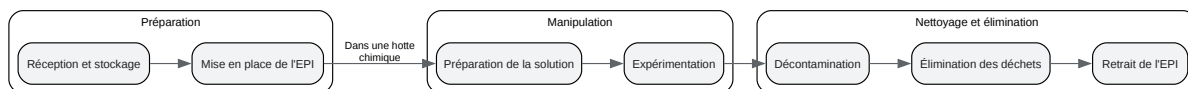
En raison de la cytotoxicité du **gp120-IN-2**, une barrière de protection complète est obligatoire. Le personnel doit être formé à l'utilisation et à l'élimination correctes de l'EPI.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Équipement	Spécification	Objectif
Protection des mains	2 paires de gants testés pour la chimiothérapie (nitrile)	Protège contre le contact cutané et l'absorption. Le port de deux paires de gants offre une protection supplémentaire en cas de rupture de la couche extérieure. [1] [4]
Protection du corps	Blouse de laboratoire à manches longues avec poignets serrés	Empêche la contamination des vêtements personnels et de la peau. [5] [6]
Protection des yeux	Lunettes de sécurité avec écrans latéraux ou lunettes de protection	Protège les yeux des éclaboussures et des aérosols.
Protection respiratoire	Masque chirurgical ou respirateur N95	Recommandé lors de la manipulation de la poudre pour éviter l'inhalation. [3] [7]

Plan opérationnel : Procédures de manipulation étape par étape

Un flux de travail structuré est essentiel pour maintenir la sécurité et l'intégrité du composé.

Workflow de manipulation sécurisée du **gp120-IN-2**



[Click to download full resolution via product page](#)

Légende: Flux de travail pour la manipulation sécurisée du **gp120-IN-2**.

- Réception et stockage :
 - Inspecter le conteneur à la réception pour détecter tout dommage ou fuite.
 - Stocker dans un endroit frais, sec et bien ventilé, à l'écart des matières incompatibles.
- Préparation :
 - Enfiler l'EPI approprié avant de manipuler le composé.^{[1][2][3]}
 - Effectuer toutes les manipulations, en particulier la pesée de la poudre et la préparation des solutions mères, dans une hotte chimique certifiée ou une boîte à gants pour éviter l'inhalation et la contamination de la zone de travail.
- Expérimentation :
 - Utiliser des instruments et de la verrerie dédiés.
 - Éviter de générer des aérosols.
 - En cas de contact avec la peau, laver immédiatement et abondamment à l'eau et consulter un médecin. En cas de contact avec les yeux, rincer abondamment à l'eau pendant plusieurs minutes et consulter un médecin.

Plan d'élimination

Une élimination appropriée est essentielle pour prévenir la contamination de l'environnement et l'exposition involontaire.

- Déchets chimiques : Tout le **gp120-IN-2** non utilisé, les solutions et les matériaux contaminés (par exemple, les gants, les pointes de pipette, la verrerie) doivent être collectés dans des conteneurs de déchets dangereux clairement étiquetés.[8][9]
- Décontamination : Décontaminer les surfaces de travail avec une solution d'eau de Javel à 10 %, suivie d'éthanol à 70 %.
- Manipulation des déversements : En cas de déversement, évacuer la zone et empêcher l'accès. Porter un EPI approprié, y compris une protection respiratoire. Absorber le déversement avec un matériau inerte et le recueillir dans un conteneur de déchets dangereux scellé.[2]
- Réglementations locales : Suivre toutes les réglementations institutionnelles et locales pour l'élimination des déchets dangereux.[8]

Ce guide fournit un cadre pour la manipulation sécurisée du **gp120-IN-2**. Les chercheurs doivent toujours consulter les protocoles de sécurité de leur institution et effectuer une évaluation des risques spécifique à leur expérience.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Safe handling of cytotoxics: guideline recommendations - PMC [pmc.ncbi.nlm.nih.gov]
- 2. apps.worcsacute.nhs.uk [apps.worcsacute.nhs.uk]
- 3. ipservices.care [ipservices.care]
- 4. Cytotoxic Drugs Risk: Which Protective Gloves for Cytotoxic Drugs? [shieldscientific.com]
- 5. ehs.weill.cornell.edu [ehs.weill.cornell.edu]
- 6. researchsafety.gwu.edu [researchsafety.gwu.edu]
- 7. england.nhs.uk [england.nhs.uk]

- 8. How to Dispose of Chemical Waste | Environmental Health and Safety | Case Western Reserve University [case.edu]
- 9. How to Dispose of Chemical Waste in a Lab Correctly [gaiaca.com]
- To cite this document: BenchChem. [Essential Safety and Handling Guidance for gp120-IN-2]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2356704#personal-protective-equipment-for-handling-gp120-in-2]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com